

# Dissolving BIM-23190 Hydrochloride for Cell Culture: Application Notes and Protocols

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## Compound of Interest

Compound Name: BIM-23190 hydrochloride

Cat. No.: B8144700

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This document provides a comprehensive guide for the dissolution and use of **BIM-23190 hydrochloride** in cell culture applications. BIM-23190 is a selective somatostatin receptor subtype 2 (SSTR2) and subtype 5 (SSTR5) agonist, making it a valuable tool for research in oncology, endocrinology, and neurobiology. Adherence to proper dissolution and handling protocols is critical to ensure experimental reproducibility and validity.

## Properties of BIM-23190 Hydrochloride

A summary of the key physical and chemical properties of **BIM-23190 hydrochloride** is presented in Table 1. Understanding these properties is essential for its effective use in a laboratory setting.

Property	Value	Source
Molecular Formula	C <sub>57</sub> H <sub>80</sub> ClN <sub>13</sub> O <sub>12</sub> S <sub>2</sub>	[1]
Molecular Weight	1238.91 g/mol	[1]
Appearance	White to off-white solid	[1]
Purity	≥98%	N/A
Ki for SSTR2	0.34 nM	[1][2][3]
Ki for SSTR5	11.1 nM	[1][2][3]

## Solubility and Storage

Proper storage and the use of appropriate solvents are paramount to maintaining the stability and activity of **BIM-23190 hydrochloride**.

Solvent	Solubility	Special Instructions
DMSO	100 mg/mL (80.72 mM)	Requires sonication for complete dissolution.
Water	100 mg/mL (80.72 mM)	Requires sonication for complete dissolution.

Storage Recommendations:

- Powder: Store desiccated at -20°C for up to one year or at -80°C for up to two years.[\[1\]](#)
- Stock Solutions: Prepare aliquots to avoid repeated freeze-thaw cycles.
  - In DMSO or water, store at -20°C for up to 1 month or at -80°C for up to 6 months.[\[1\]](#)

## Experimental Protocols

### Preparation of a 10 mM Stock Solution in DMSO

This protocol describes the preparation of a concentrated stock solution of **BIM-23190 hydrochloride** in Dimethyl Sulfoxide (DMSO).

Materials:

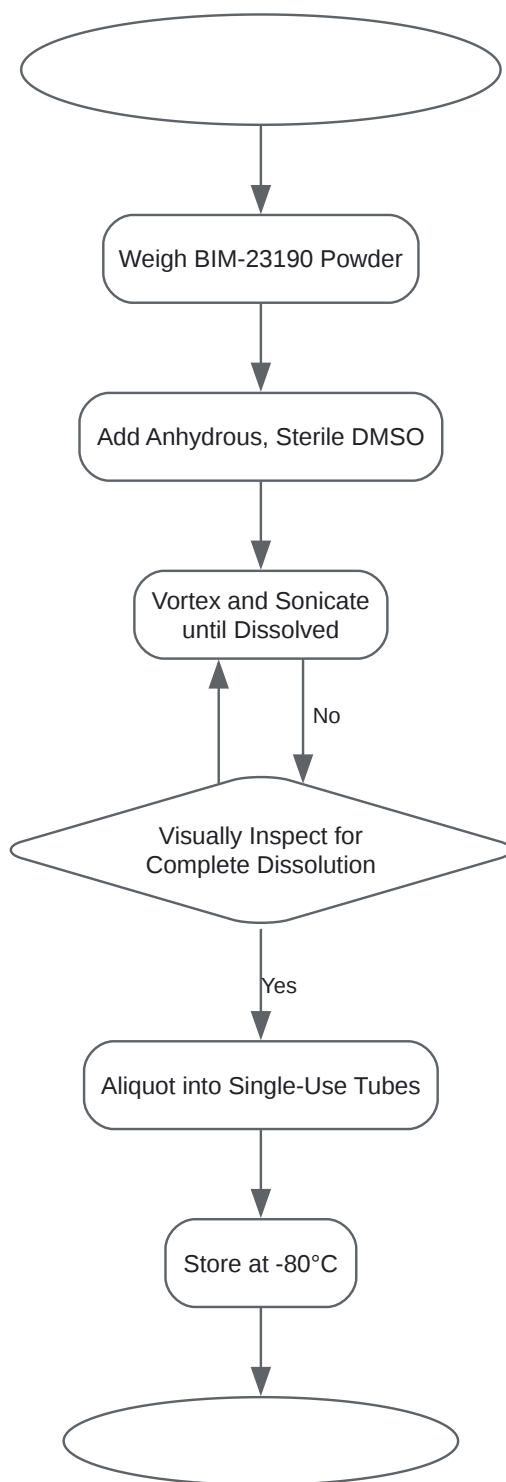
- **BIM-23190 hydrochloride** powder
- Anhydrous, sterile DMSO
- Sterile, amber microcentrifuge tubes
- Calibrated micropipettes and sterile tips
- Analytical balance

- Vortex mixer
- Water bath sonicator

Procedure:

- **Equilibrate:** Allow the vial of **BIM-23190 hydrochloride** powder to reach room temperature before opening to prevent condensation.
- **Weigh:** Accurately weigh the desired amount of **BIM-23190 hydrochloride** powder in a sterile microcentrifuge tube. For example, to prepare 1 mL of a 10 mM stock solution, weigh out 1.239 mg of the compound.
- **Add Solvent:** Using a calibrated micropipette, add the calculated volume of anhydrous, sterile DMSO to the powder. For 1.239 mg, add 100  $\mu$ L of DMSO.
- **Dissolve:** Vortex the solution for 1-2 minutes. If the compound is not fully dissolved, sonicate the vial in a water bath for 5-10 minutes. Visually inspect the solution to ensure there are no visible particles.
- **Aliquot and Store:** Aliquot the 10 mM stock solution into smaller, single-use sterile amber microcentrifuge tubes to minimize freeze-thaw cycles and light exposure. Store the aliquots at -80°C.

## Workflow for Preparing BIM-23190 Stock Solution



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Caption: Workflow for preparing a **BIM-23190 hydrochloride** stock solution.

## Preparation of Working Solutions for Cell Culture

This protocol outlines the serial dilution of the DMSO stock solution to prepare working concentrations for treating cells in culture. It is crucial to maintain a final DMSO concentration below 0.5% (v/v) in the cell culture medium to avoid solvent-induced cytotoxicity. A DMSO tolerance test for your specific cell line is highly recommended.

### Materials:

- 10 mM **BIM-23190 hydrochloride** stock solution in DMSO
- Sterile complete cell culture medium
- Sterile microcentrifuge tubes or a 96-well plate for dilutions
- Calibrated micropipettes and sterile tips

### Procedure:

- **Thaw Stock Solution:** Thaw one aliquot of the 10 mM **BIM-23190 hydrochloride** stock solution at room temperature.
- **Intermediate Dilutions:** Perform serial dilutions of the stock solution in sterile complete cell culture medium to achieve the desired working concentrations. For example, to prepare a 10  $\mu$ M working solution from a 10 mM stock, you can perform a 1:1000 dilution.
- **Final Treatment:** Add the appropriate volume of the working solution to your cell culture plates to achieve the final desired concentration.
- **Vehicle Control:** It is imperative to include a vehicle control in your experiments. This control should contain the same final concentration of DMSO as the highest concentration of **BIM-23190 hydrochloride** used in your experiment, but without the compound. For example, if the final concentration of DMSO in your highest treatment group is 0.1%, your vehicle control should be cells treated with 0.1% DMSO in culture medium.

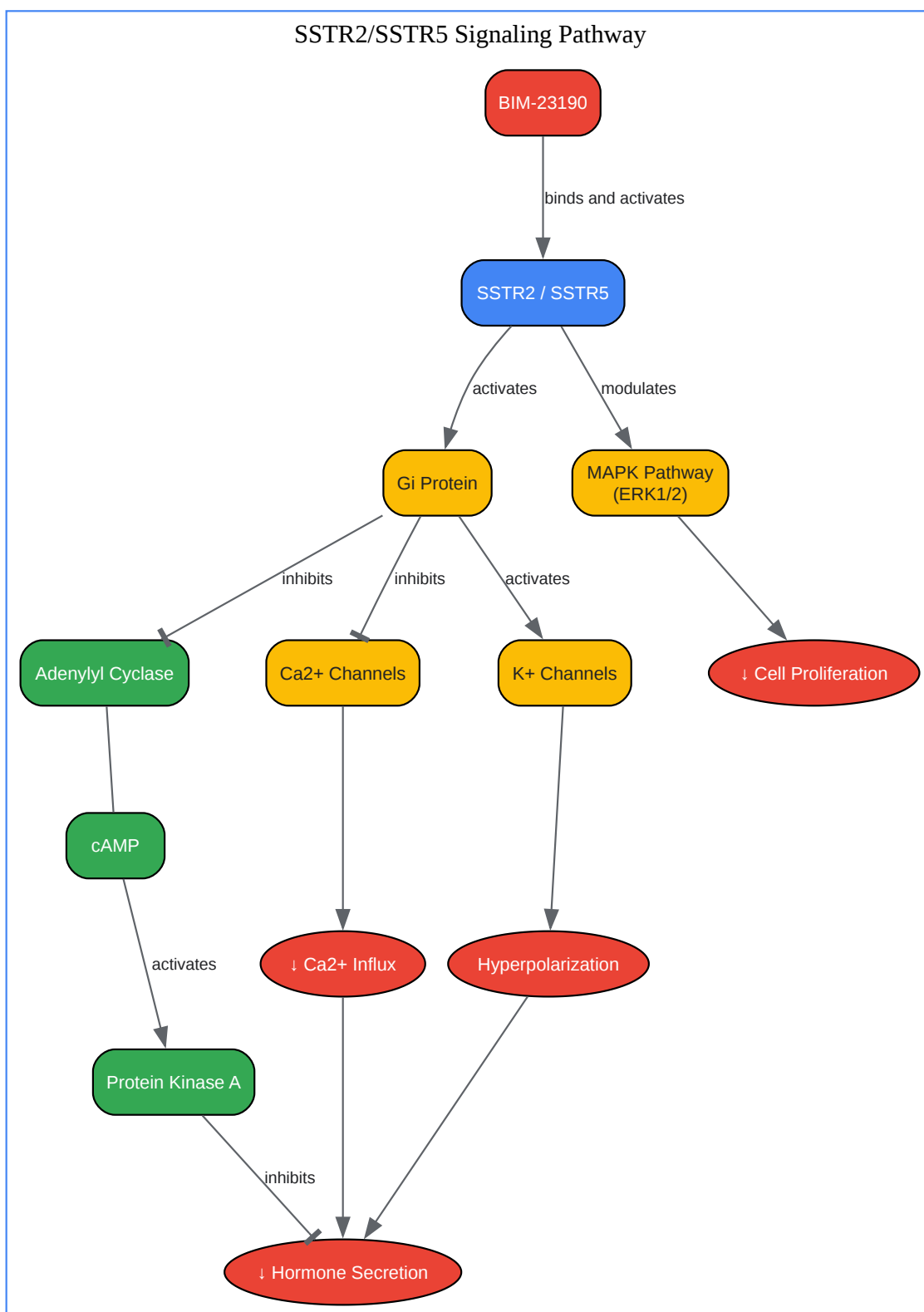
### Example Dilution Series:

Final Concentration	Volume of 10 mM Stock (μL)	Volume of Medium (μL) for Intermediate Dilution	Final Volume in Well (μL)	Volume of Intermediate to Add (μL)	Final DMSO %
1 μM	1	99	1000	10	0.01%
100 nM	1	999	1000	10	0.001%
10 nM	1	9999	1000	10	0.0001%
1 nM	1	99999	1000	10	0.00001%

Note: This is an example. The optimal concentration range for **BIM-23190 hydrochloride** should be determined empirically for each cell line and experimental endpoint. Based on its high affinity for SSTR2, a starting concentration range of 1 nM to 1 μM is recommended for dose-response studies.

## Signaling Pathway

BIM-23190 acts as an agonist at SSTR2 and SSTR5, which are G-protein coupled receptors (GPCRs). Activation of these receptors initiates a cascade of intracellular signaling events that can lead to various cellular responses, including inhibition of hormone secretion and cell proliferation.



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